

# Application Notes and Protocols: Torososide B

## Analytical Standard

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### Compound of Interest

Compound Name: *Torososide B*

Cat. No.: *B1240956*

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## Introduction to Torososide B

**Torososide B** is a natural product classified as a monohydroxy-9,10-anthraquinone and a tetrasaccharide derivative of physcion.<sup>[1]</sup> It is isolated from the seeds of *Cassia torosa* and has been identified as a compound with potential therapeutic applications due to its biological activities.<sup>[1]</sup> Notably, **Torososide B** exhibits inhibitory effects on the release of leukotrienes, positioning it as a leukotriene antagonist and an anti-allergic agent.<sup>[1]</sup> Its complex glycosidic structure plays a crucial role in its bioactivity.

## Chemical Properties

A summary of the key chemical properties of **Torososide B** is provided in the table below.

Property	Value	Source
Molecular Formula	C <sub>40</sub> H <sub>52</sub> O <sub>25</sub>	PubChem[1]
Molecular Weight	932.8 g/mol	PubChem[1]
IUPAC Name	1-[(2S,3R,4S,5S,6R)-6- [[[(2R,3R,4S,5R,6R)-3,5- dihydroxy-6-(hydroxymethyl)-4- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- [[[(2R,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxymethyl]oxan-2- yl]oxyoxan-2- yl]oxymethyl]-3,4,5- trihydroxyoxan-2-yl]oxy-8- hydroxy-3-methoxy-6- methylantracene-9,10-dione	PubChem[1]
Appearance	Solid	MedChemExpress[2]

## Biological Activity: Leukotriene Release Inhibition

**Torososide B** functions as a leukotriene antagonist by inhibiting their release. Leukotrienes are inflammatory mediators derived from arachidonic acid and are key players in the pathophysiology of allergic and inflammatory conditions such as asthma. By preventing the release of leukotrienes, **Torososide B** can mitigate the inflammatory cascade, leading to its anti-allergic effects.

## Torososide B Analytical Standard and Reference Material

For accurate and reproducible research, the use of a well-characterized analytical standard is essential.

## Supplier Information

A commercially available analytical standard for **Torososide B** can be sourced from:

- Supplier: MedChemExpress (MCE)
- Product Name: **Torososide B**
- CAS Number: 243835-63-4
- Purity: Available in various grades (Analytical/ACS, Pharma, Purified, Technical)
- Format: Solid
- Order Quantity: 0.001 kg - 5 kg

It is recommended to obtain the Certificate of Analysis (CoA) from the supplier for detailed information on purity, identity, and storage conditions.

## Experimental Protocols

The following protocols are generalized methodologies for the analysis of **Torososide B**. Note: These protocols are intended as a starting point and should be optimized and validated for specific experimental requirements and instrumentation.

### High-Performance Liquid Chromatography (HPLC) for Purity Assessment and Quantification

This protocol outlines a reverse-phase HPLC method suitable for the analysis of anthraquinone glycosides like **Torososide B**.

#### 3.1.1. Equipment and Materials

- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis or Diode Array Detector (DAD)
- C18 analytical column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- Formic acid or trifluoroacetic acid (TFA) (for mobile phase modification)
- **Torososide B** analytical standard
- Volumetric flasks, pipettes, and autosampler vials

### 3.1.2. Chromatographic Conditions (Starting Point)

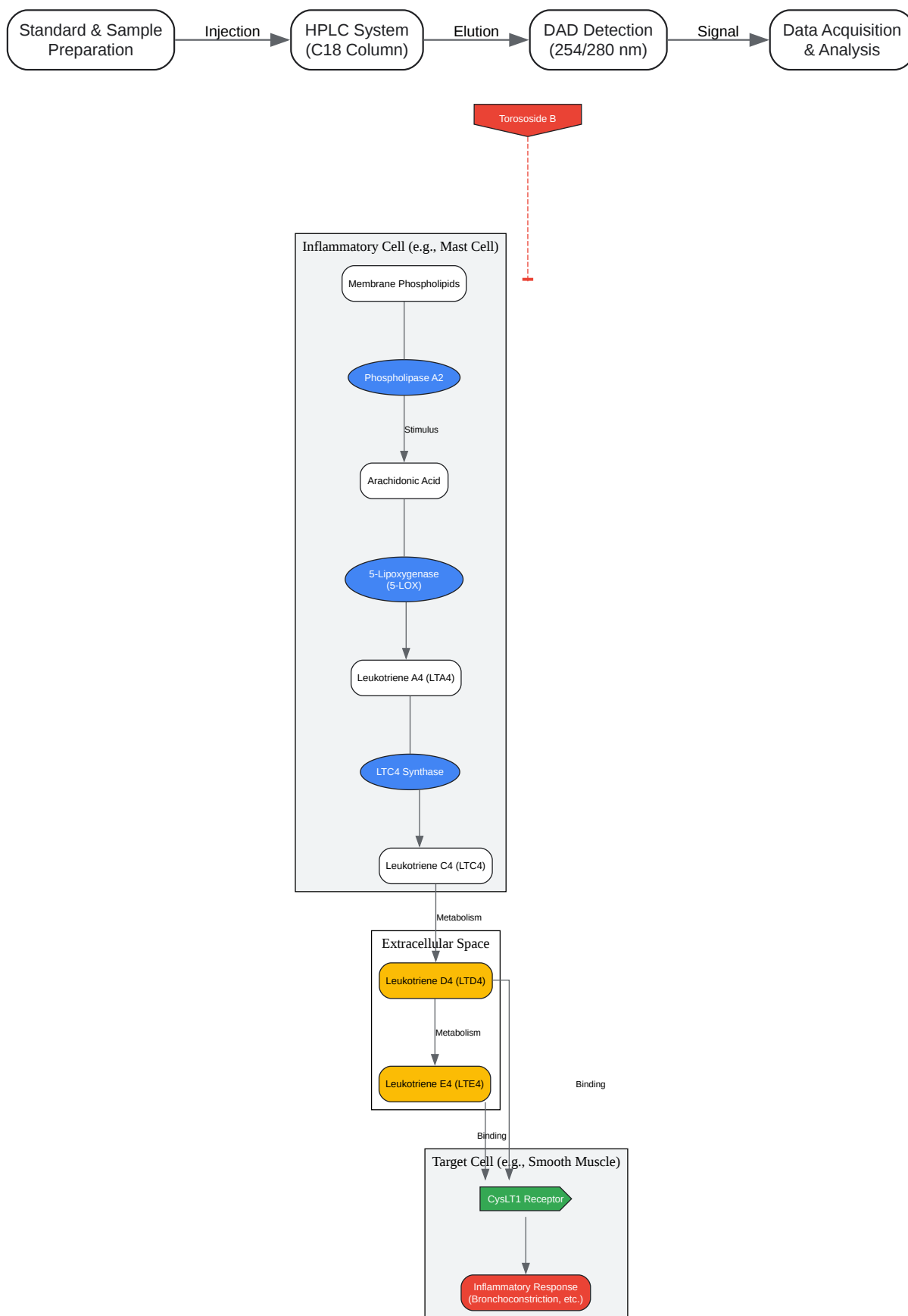
Parameter	Recommended Condition
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Elution	10-90% B over 30 minutes, followed by a 5-minute wash at 90% B and a 5-minute re-equilibration at 10% B.
Flow Rate	1.0 mL/min
Column Temperature	25-30 °C
Detection Wavelength	254 nm and 280 nm (or scan for optimal wavelength)
Injection Volume	10 µL

### 3.1.3. Standard and Sample Preparation

- Stock Standard Solution (1 mg/mL): Accurately weigh 1 mg of **Torososide B** analytical standard and dissolve it in 1 mL of a suitable solvent (e.g., methanol or DMSO). Sonicate if necessary to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in the mobile phase to construct a calibration curve (e.g., 10, 25, 50, 100, 250 µg/mL).
- Sample Preparation: Dissolve the sample containing **Torososide B** in a suitable solvent and dilute with the mobile phase to a concentration within the calibration range. Filter the sample

through a 0.45  $\mu\text{m}$  syringe filter before injection.

#### 3.1.4. Workflow Diagram



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## References

- 1. Torososide B | C40H52O25 | CID 9988405 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CheMondis Marketplace [chemondis.com]
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